

Application Note: Surface Passivation of Perovskite Films Using Pentan-1-amine Hydroiodide Solution

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Compound of Interest

Compound Name: *Pentan-1-amine hydroiodide*

CAS No.: 60762-85-8

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Introduction: The Imperative of Surface Passivation in Perovskite Photovoltaics

Metal halide perovskites have emerged as a revolutionary material in the field of photovoltaics, demonstrating efficiencies that rival those of traditional silicon-based solar cells.[1] However, the solution-based fabrication methods that make perovskites so cost-effective also lead to polycrystalline films with a high density of surface and grain boundary defects.[1][2] These defects, such as uncoordinated lead ions (Pb^{2+}), halide vacancies, and dangling bonds, act as non-radiative recombination centers, trapping charge carriers and creating significant voltage losses that impede device performance.[1][3] Furthermore, these defect sites are often the initiation points for material degradation when exposed to environmental factors like moisture and oxygen, compromising the long-term stability of the solar cell.[3]

Surface passivation has become a critical and highly effective strategy to mitigate these issues.[1][2][4] This process involves the application of a chemical agent that "heals" the surface defects, thereby reducing non-radiative recombination, improving charge extraction, and

enhancing the overall stability of the perovskite film.[1][4] Among the various passivating agents, organic ammonium halides have proven to be particularly effective.[1][5] This application note provides a detailed protocol and scientific rationale for the use of **pentan-1-amine hydroiodide** (PAI), a long-chain alkylammonium salt, for the surface passivation of 3D perovskite films.

While extensive research has been conducted on shorter-chain alkylammonium halides such as propylamine hydroiodide and phenylethylamine iodide, this guide adapts those established principles to the application of **pentan-1-amine hydroiodide**. The underlying mechanisms are analogous, and this protocol is designed to serve as a robust starting point for researchers exploring the impact of longer alkyl chains on perovskite surface properties.

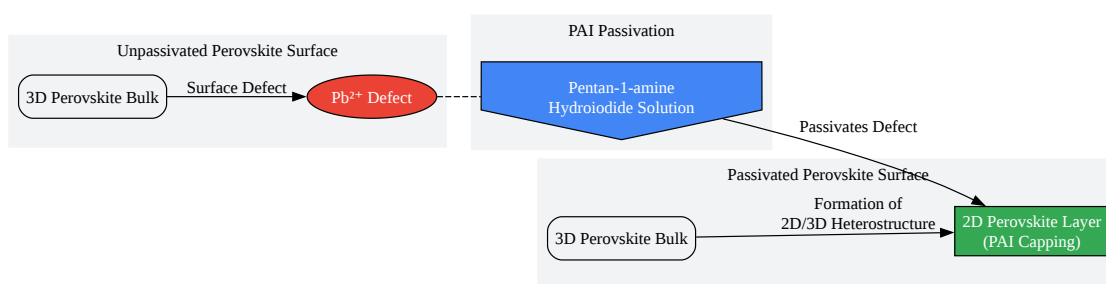
Mechanism of Pentan-1-amine Hydroiodide Passivation

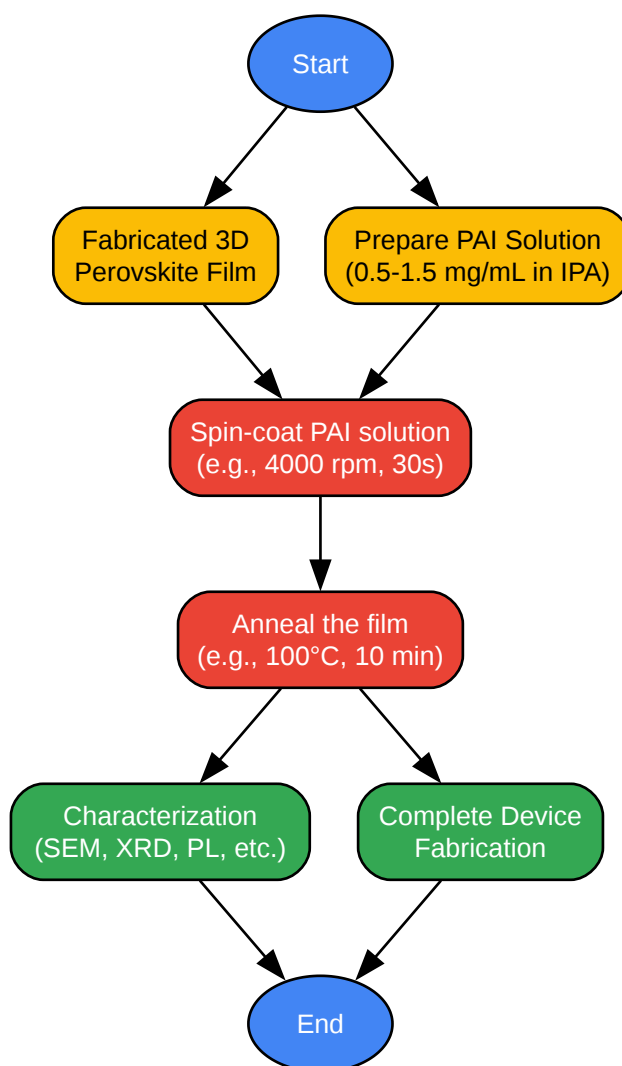
The efficacy of **pentan-1-amine hydroiodide** as a passivating agent stems from the dual functionality of its constituent ions: the pentan-1-ammonium cation ($[\text{CH}_3(\text{CH}_2)_4\text{NH}_3]^+$) and the iodide anion (I^-). The passivation mechanism can be understood as a multi-faceted interaction with the perovskite surface.

- **Defect Healing and Formation of a 2D/3D Heterostructure:** The primary passivation mechanism involves the interaction of the pentan-1-ammonium cations with the perovskite surface. These bulky organic cations coordinate with undercoordinated PbI_6 octahedra at the surface and grain boundaries. This interaction can lead to the in-situ formation of a thin, two-dimensional (2D) perovskite-like layer atop the bulk 3D perovskite film. This 2D capping layer effectively passivates surface defects and creates a more stable and hydrophobic surface.
- **Suppression of Non-Radiative Recombination:** By healing the charge-trapping defects, the PAI treatment significantly reduces non-radiative recombination pathways. This leads to an increase in the photoluminescence (PL) intensity and a longer charge carrier lifetime, which are key indicators of successful passivation.[1][2] The extended carrier lifetime allows for more efficient charge extraction by the charge transport layers, directly contributing to higher open-circuit voltage (VOC) and fill factor (FF) in the final device.[1]
- **Enhanced Hydrophobicity and Stability:** The long alkyl chains of the pentan-1-ammonium cations are hydrophobic. When they are anchored to the perovskite surface, they create a

moisture-repelling barrier. This increased hydrophobicity significantly improves the resistance of the perovskite film to degradation from ambient humidity, a critical factor for long-term device stability.^[1]

Below is a diagram illustrating the passivation mechanism at the molecular level.





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Caption: Experimental workflow for PAI passivation.

Step-by-Step Procedure:

- Substrate Preparation: Have the freshly prepared 3D perovskite films on your desired substrates ready inside the glovebox.
- PAI Solution Application: Dispense an adequate amount of the PAI solution (e.g., 100 μ L for a 1.5 cm x 1.5 cm substrate) onto the center of the perovskite film.
- Spin-Coating: Immediately spin-coat the substrate. A typical spin-coating recipe is a single step at 4000-5000 rpm for 30 seconds. The optimal speed and time may need to be adjusted

depending on the desired thickness of the passivation layer and the specific perovskite composition.

- **Annealing:** Transfer the spin-coated substrate to a hotplate and anneal at approximately 100°C for 10 minutes. This step helps to remove the solvent and promotes the interaction between the PAI and the perovskite surface.
- **Cooling:** Allow the substrate to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer and metal electrode).

Validation and Characterization

To validate the effectiveness of the PAI passivation, a series of characterization techniques should be employed to compare the properties of the passivated films with untreated (control) films.

Characterization Technique	Parameter Measured	Expected Outcome with PAI Passivation
Scanning Electron Microscopy (SEM)	Surface morphology and grain size	Smoother surface morphology, potentially with less visible grain boundaries.
X-ray Diffraction (XRD)	Crystalline structure	The appearance of low-angle diffraction peaks may indicate the formation of a 2D perovskite phase.
Photoluminescence (PL) Spectroscopy	Emission intensity	Increased PL intensity, indicating reduced non-radiative recombination.
Time-Resolved Photoluminescence (TRPL)	Carrier lifetime	Longer carrier decay lifetime, confirming the passivation of trap states. [1] [2]
Contact Angle Measurement	Surface wettability	Increased water contact angle, demonstrating enhanced hydrophobicity. [1]
X-ray Photoelectron Spectroscopy (XPS)	Surface elemental composition and chemical states	Can provide evidence of the interaction between the PAI and the perovskite surface.
Solar Cell Device Testing	Photovoltaic performance (PCE, VOC, JSC, FF)	Significant improvement in VOC and FF, leading to a higher overall power conversion efficiency (PCE). [1]
Stability Testing	Device lifetime under stress (humidity, thermal, light)	Enhanced stability and longer device lifetime compared to unpassivated devices. [1]

Troubleshooting and Optimization

- **Poor Film Quality:** If the passivated film appears hazy or has poor morphology, consider adjusting the concentration of the PAI solution. Too high a concentration can lead to the formation of a thick, insulating 2D layer that impedes charge transport.
- **No Improvement in Performance:** If no significant improvement in device performance is observed, the annealing temperature and time may need optimization. Insufficient annealing may not facilitate the desired surface reconstruction, while excessive heat can damage the perovskite film.
- **Solvent Compatibility:** Isopropanol is a common solvent, but its use can sometimes lead to surface reconstruction of the perovskite film. If issues arise, exploring alternative orthogonal solvents could be beneficial.

Conclusion

Surface passivation with **pentan-1-amine hydroiodide** offers a promising avenue for enhancing the performance and stability of perovskite solar cells. By healing surface defects, suppressing non-radiative recombination, and improving hydrophobicity, this technique directly addresses some of the key challenges in perovskite technology. The protocol provided herein, adapted from established methods for similar alkylammonium halides, offers a solid foundation for researchers to explore the potential of longer-chain passivating agents. Through careful optimization and thorough characterization, the use of **pentan-1-amine hydroiodide** can contribute to the development of more efficient and durable perovskite-based optoelectronic devices.

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